

Spectroscopic Profile of N-Phthaloyl-L-phenylalanine: A Technical Guide

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Compound of Interest

Compound Name: *N-Phthaloyl-L-phenylalanine*

CAS No.: 5123-55-7

Cat. No.: B554705

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key spectroscopic data for the chiral molecule **N-Phthaloyl-L-phenylalanine**. The information detailed herein is essential for the characterization and quality control of this compound in research and development settings, particularly in the fields of medicinal chemistry and drug discovery. This document presents a summary of nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, alongside generalized experimental protocols for these analytical techniques.

Spectroscopic Data

The following tables summarize the available quantitative spectroscopic data for **N-Phthaloyl-L-phenylalanine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: ^1H NMR Spectral Data of **N-Phthaloyl-L-phenylalanine**

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
~7.8-7.9	Multiplet	-	Aromatic Protons (Phthaloyl group)
~7.7	Multiplet	-	Aromatic Protons (Phthaloyl group)
~7.1-7.3	Multiplet	-	Aromatic Protons (Phenyl group)
~5.1	Doublet of Doublets	-	α -CH
~3.6	Doublet of Doublets	-	β -CH ₂
~3.4	Doublet of Doublets	-	β -CH ₂
~11.0	Broad Singlet	-	Carboxylic Acid Proton (-COOH)

Note: The exact chemical shifts and coupling constants can vary depending on the solvent and the spectrometer's field strength. The data presented here is a general representation based on typical spectra.

Table 2: ¹³C NMR Spectral Data of **N-Phthaloyl-L-phenylalanine**

Chemical Shift (δ) ppm	Assignment
~171.0	Carboxylic Acid Carbonyl (C=O)
~167.5	Phthaloyl Carbonyls (C=O)
~136.0	Aromatic C (Phenyl group, C1)
~134.5	Aromatic CH (Phthaloyl group)
~131.5	Aromatic C (Phthaloyl group)
~129.0	Aromatic CH (Phenyl group)
~128.5	Aromatic CH (Phenyl group)
~127.0	Aromatic CH (Phenyl group)
~123.5	Aromatic CH (Phthaloyl group)
~55.0	α -CH
~37.0	β -CH ₂

Note: The chemical shifts are approximate and can be influenced by the experimental conditions.

Infrared (IR) Spectroscopy

Table 3: Key IR Absorption Bands of **N-Phthaloyl-L-phenylalanine**

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3300-2500	Broad	O-H stretch (Carboxylic Acid)
~3070	Medium	Aromatic C-H stretch
~2930	Medium	Aliphatic C-H stretch
~1775	Strong	C=O stretch (Phthaloyl, asymmetric)
~1710	Strong	C=O stretch (Phthaloyl, symmetric & Carboxylic Acid)
~1600, 1495, 1450	Medium	Aromatic C=C stretch
~1390	Strong	C-N stretch
~720	Strong	Aromatic C-H bend (Ortho-disubstituted)

Mass Spectrometry (MS)

Table 4: Mass Spectrometry Data of **N-Phthaloyl-L-phenylalanine**

m/z	Interpretation
295.08	[M] ⁺ (Molecular Ion)
250	[M - COOH] ⁺
148	[Phthaloyl group] ⁺
147	[C ₈ H ₅ NO ₂] ⁺
104	[C ₇ H ₄ O ₂] ⁺
91	[C ₇ H ₇] ⁺ (Tropylium ion)

Note: The fragmentation pattern can vary depending on the ionization technique used.

Experimental Protocols

The following are generalized experimental protocols for the spectroscopic analysis of **N-Phthaloyl-L-phenylalanine**. Specific parameters should be optimized for the instrument in use.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Sample Preparation:

- Weigh 5-10 mg of **N-Phthaloyl-L-phenylalanine** for ^1H NMR or 20-50 mg for ^{13}C NMR.
- Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6 , or Acetone-d_6) in a clean, dry NMR tube.
- Ensure the sample is fully dissolved; gentle vortexing or sonication may be applied.

^1H NMR Spectroscopy:

- Instrument: 400 MHz (or higher) NMR Spectrometer.
- Pulse Program: Standard single-pulse sequence (e.g., 'zg30').
- Number of Scans: 16-64, depending on sample concentration.
- Relaxation Delay (d1): 1-2 seconds.
- Acquisition Time: 3-4 seconds.
- Spectral Width: 0-16 ppm.
- Temperature: 298 K.

^{13}C NMR Spectroscopy:

- Instrument: 100 MHz (or higher, corresponding to the ^1H frequency) NMR Spectrometer.
- Pulse Program: Proton-decoupled single-pulse sequence (e.g., 'zgpg30').
- Number of Scans: 1024 or more, due to the low natural abundance of ^{13}C .

- Relaxation Delay (d1): 2-5 seconds.
- Acquisition Time: 1-2 seconds.
- Spectral Width: 0-220 ppm.
- Temperature: 298 K.

Infrared (IR) Spectroscopy

- Technique: Attenuated Total Reflectance (ATR) or KBr pellet method.
- Instrument: Fourier-Transform Infrared (FT-IR) Spectrometer.
- Spectral Range: 4000-400 cm^{-1} .
- Resolution: 4 cm^{-1} .
- Number of Scans: 16-32.
- Procedure (ATR):
 - Ensure the ATR crystal is clean.
 - Record a background spectrum.
 - Place a small amount of the solid sample directly onto the ATR crystal.
 - Apply pressure using the anvil to ensure good contact.
 - Collect the sample spectrum.

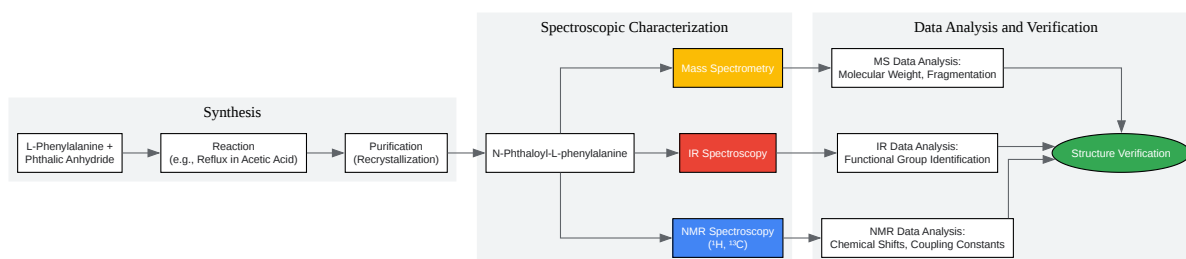
Mass Spectrometry (MS)

- Technique: Electrospray Ionization (ESI) or Electron Impact (EI).
- Instrument: High-Resolution Mass Spectrometer (e.g., Q-TOF, Orbitrap).
- Sample Preparation (ESI):

- Prepare a dilute solution of the sample (e.g., 1 mg/mL) in a suitable solvent such as methanol or acetonitrile.
- Infuse the solution directly into the mass spectrometer or inject it via a liquid chromatography system.
- Ionization Mode: Positive or negative, depending on the desired information.
- Mass Range: m/z 50-500.
- Data Acquisition: Full scan mode to obtain the molecular ion and fragmentation patterns.

Experimental Workflow Visualization

The following diagram illustrates a typical workflow for the synthesis and spectroscopic characterization of **N-Phthaloyl-L-phenylalanine**.



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Spectroscopic analysis workflow for **N-Phthaloyl-L-phenylalanine**.

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